

# potential research applications for 3-Chloro-2,5,6-trifluoropyridine

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## Compound of Interest

Compound Name: 3-Chloro-2,5,6-trifluoropyridine

Cat. No.: B1273222

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## In-depth Technical Guide: 3-Chloro-2,5,6-trifluoropyridine

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Chloro-2,5,6-trifluoropyridine** is a halogenated pyridine derivative recognized primarily for its role as a versatile intermediate in the synthesis of complex organic molecules. Its unique substitution pattern, featuring both chlorine and fluorine atoms on the pyridine ring, offers distinct reactivity profiles that are of significant interest in the fields of medicinal chemistry and agrochemical research. This technical guide provides a comprehensive overview of the known properties, synthesis, and potential research applications of **3-Chloro-2,5,6-trifluoropyridine**, with a focus on its utility as a building block for novel bioactive compounds. While detailed public-domain research applications are limited, this guide consolidates available data and outlines potential synthetic pathways and research directions.

## Core Compound Properties

**3-Chloro-2,5,6-trifluoropyridine** is a colorless liquid at room temperature. Its fundamental properties are summarized in the table below.

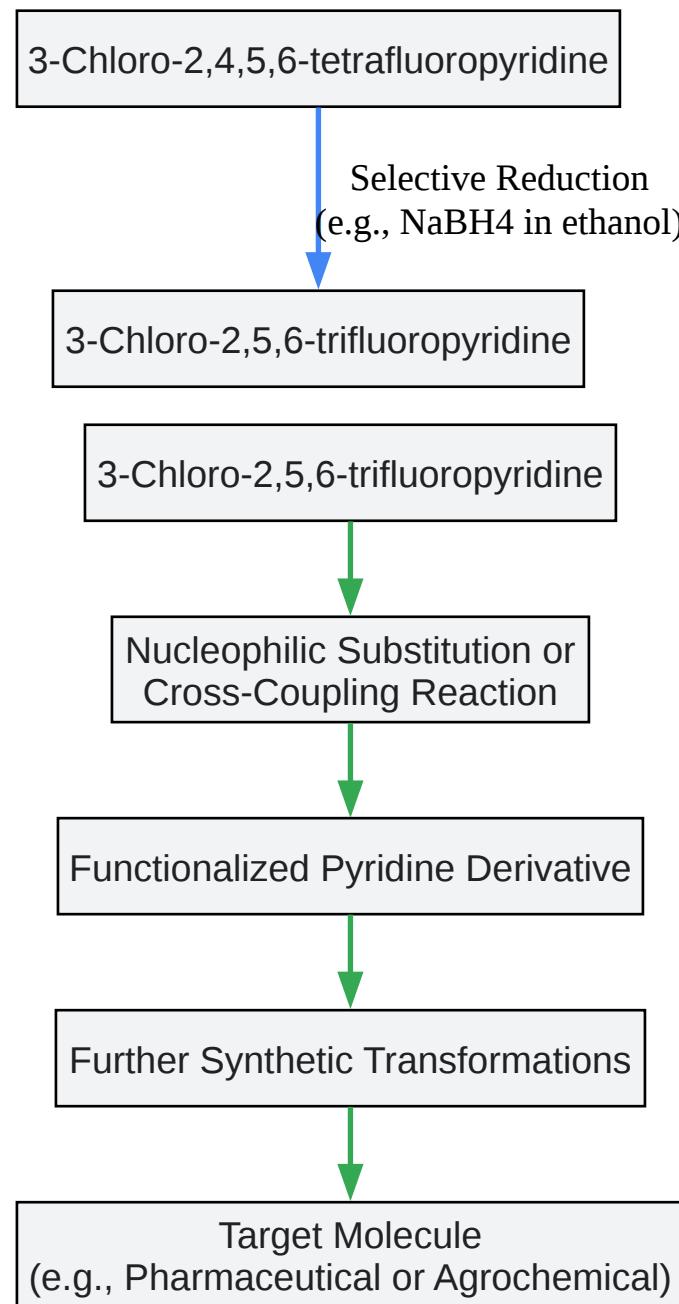
Property	Value
Molecular Formula	C <sub>5</sub> HCl F <sub>3</sub> N
Molecular Weight	167.52 g/mol
CAS Number	2879-42-7
Appearance	Clear, colorless liquid
Purity	Typically ≥98%
Boiling Point	132-134 °C
Density	1.562 g/mL
Refractive Index	1.456

## Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **3-Chloro-2,5,6-trifluoropyridine** are not extensively documented in publicly available literature, its synthesis can be inferred from established methods for related fluorinated pyridines. A potential synthetic route involves the selective reduction of a more highly fluorinated precursor.

## Potential Synthetic Pathway

A plausible laboratory-scale synthesis of **3-Chloro-2,5,6-trifluoropyridine** could involve the selective hydrodefluorination of 3-Chloro-2,4,5,6-tetrafluoropyridine. This transformation can be conceptually illustrated as follows:



Dissolve 3-Chloro-2,5,6-trifluoropyridine in DMF

Add Primary Amine and  $K_2CO_3$

Heat Reaction Mixture

Monitor by TLC/LC-MS

Work-up and Extraction

Purification by Chromatography

Characterization of Product

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